

# But-3-yn-1-amine hydrochloride molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: But-3-yn-1-amine hydrochloride

Cat. No.: B1340743

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An In-Depth Technical Guide to **But-3-yn-1-amine hydrochloride**: Properties, Applications, and Protocols

## Introduction: The Versatility of a Bifunctional Linker

**But-3-yn-1-amine hydrochloride** is a valuable chemical reagent characterized by its dual functionality: a terminal alkyne and a primary amine group. This unique structure positions it as a critical building block in a multitude of synthetic applications, ranging from pharmaceutical development to material science.[1] The terminal alkyne provides a reactive handle for highly specific reactions, most notably Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of "click chemistry".[2] The primary amine allows for conventional amide bond formation and other nucleophilic reactions.

Furthermore, the compound is supplied as a hydrochloride salt, which enhances its stability and improves its solubility in aqueous or protic solvents, simplifying handling and its application in various laboratory settings.[1] This guide provides a comprehensive overview of its properties, core applications, and a detailed experimental protocol for its use, designed for researchers, chemists, and professionals in drug development.

## Physicochemical Properties and Identification

Accurate identification and understanding of a compound's physical and chemical properties are paramount for its successful application in research and synthesis. **But-3-yn-1-amine**

**hydrochloride** is a white solid at room temperature.<sup>[1][3]</sup> Key identifying information is summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>8</sub> ClN or C <sub>4</sub> H <sub>7</sub> N·HCl	<sup>[1][2][4][5][6]</sup>
Molecular Weight	105.57 g/mol	<sup>[1][2][3][4][5][6]</sup>
CAS Number	88211-50-1	<sup>[1][2][4][5][7]</sup>
Appearance	White to off-white solid/powder/crystal	<sup>[1][3]</sup>
Common Synonyms	3-Butyn-1-amine hydrochloride, But-3-ynylamine hydrochloride, But-3-yn-1-ylammonium chloride	<sup>[1][3][4][5]</sup>
Purity	Typically ≥95%	<sup>[1]</sup>

## Handling, Storage, and Safety

### Prudent Laboratory Handling

As with any chemical reagent, proper handling of **But-3-yn-1-amine hydrochloride** is essential for laboratory safety. It is classified as an irritant and is harmful if swallowed. Standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated fume hood to avoid inhalation of dust particles.

#### Safety Profile:

- Signal Word: Warning
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy

to do. Continue rinsing).

## Optimal Storage Conditions

To ensure its long-term stability and reactivity, **But-3-yn-1-amine hydrochloride** should be stored under specific conditions. The compound is known to be hygroscopic.[3] Therefore, it is critical to store it in a tightly sealed container in a cool, dry place. For maximum shelf-life, storage under an inert atmosphere (e.g., argon or nitrogen) at room temperature is recommended.[2]

## Key Applications in Scientific Research

The bifunctional nature of this molecule makes it a versatile tool in several scientific domains.

- "Click Chemistry" and Bioconjugation: The terminal alkyne is the key functional group for its use in click chemistry. It reacts efficiently and selectively with azide-containing molecules to form a stable 1,2,3-triazole ring. This reaction is widely used to link molecules together, for example, in attaching probes to biomolecules or functionalizing surfaces.[2]
- Pharmaceutical Synthesis: It serves as a crucial intermediate in the synthesis of complex pharmaceutical agents.[1] The alkyne or amine can be a core part of the final molecular structure or act as a handle for building out molecular complexity, particularly in the development of drugs targeting neurological disorders.[1]
- Material Science: In material science, the compound is used to functionalize polymers and surfaces.[1] For instance, it can be incorporated into a polymer backbone to provide alkyne side chains, which can then be used for subsequent modifications, such as grafting other polymers or attaching specific ligands.

## Experimental Protocol: A Prototypical CuAAC "Click" Reaction

This protocol describes a general procedure for the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) using **But-3-yn-1-amine hydrochloride** and a generic azide-containing molecule (e.g., Benzyl Azide) as a model substrate.

Rationale: The goal is to covalently link the butynamine to the azide partner. The reaction relies on an in situ generated Cu(I) catalyst from CuSO<sub>4</sub> and a reducing agent (sodium ascorbate). The amine hydrochloride must be neutralized or the reaction buffered to ensure the amine is free to participate in subsequent steps or to prevent it from interfering with the catalyst.

Materials:

- **But-3-yn-1-amine hydrochloride**
- Azide-containing compound (e.g., Benzyl Azide)
- Copper(II) sulfate pentahydrate (CuSO<sub>4</sub>·5H<sub>2</sub>O)
- Sodium ascorbate
- Solvent: A 1:1 mixture of tert-Butanol and water is common.
- Sodium bicarbonate (for neutralization if needed)
- Dichloromethane (DCM) or Ethyl Acetate (for extraction)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate or magnesium sulfate (for drying)

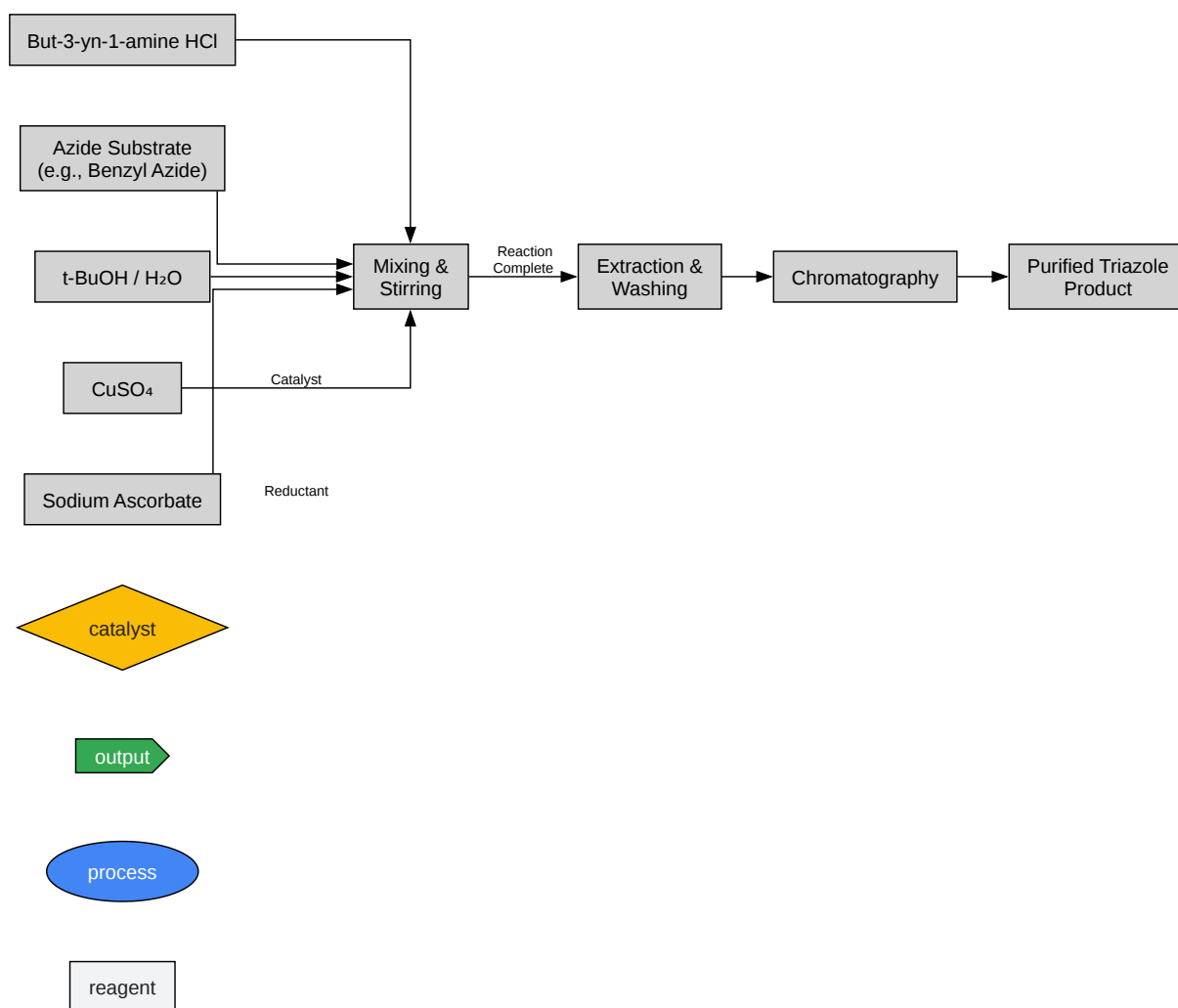
Step-by-Step Methodology:

- **Reactant Preparation:** In a round-bottom flask, dissolve **But-3-yn-1-amine hydrochloride** (1.0 eq) and the azide-containing compound (1.0 eq) in the t-BuOH/water (1:1) solvent system. If the amine needs to be deprotected for subsequent steps, add sodium bicarbonate (1.1 eq) and stir for 10-15 minutes.
- **Catalyst Preparation:** In a separate vial, prepare fresh solutions of CuSO<sub>4</sub>·5H<sub>2</sub>O (0.05 eq, 5 mol%) and Sodium Ascorbate (0.10 eq, 10 mol%) in a minimal amount of water.
- **Reaction Initiation:** Add the CuSO<sub>4</sub> solution to the main reaction flask, followed immediately by the dropwise addition of the sodium ascorbate solution. The solution often turns a yellow-green or heterogeneous color.

- **Reaction Monitoring:** Allow the reaction to stir vigorously at room temperature. Monitor the progress of the reaction using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting materials are consumed (typically 2-24 hours).
- **Work-up and Extraction:** Once the reaction is complete, add water to the flask and extract the product with a suitable organic solvent like DCM or ethyl acetate (3x volumes). The organic layers are combined.
- **Purification:** Wash the combined organic layers with brine to remove residual water and inorganic salts. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent in vacuo using a rotary evaporator.
- **Final Characterization:** The resulting crude product can be purified further by column chromatography on silica gel if necessary. The final, purified product should be characterized by  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry to confirm its structure and purity.

## Visualization of the CuAAC Workflow

The following diagram illustrates the logical flow of the experimental protocol described above.



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Caption: Workflow for a Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) reaction.

## Conclusion

**But-3-yn-1-amine hydrochloride** is a highly valuable and versatile reagent in modern chemical synthesis. Its simple structure, combining a reactive terminal alkyne and a primary amine, provides a powerful platform for constructing complex molecules. Its utility as a bifunctional linker in click chemistry, pharmaceutical synthesis, and material science underscores its importance. Proper understanding of its properties, handling requirements, and reaction protocols, as detailed in this guide, enables researchers to effectively leverage this compound to advance their scientific and developmental objectives.

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- To cite this document: BenchChem. [But-3-yn-1-amine hydrochloride molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340743#but-3-yn-1-amine-hydrochloride-molecular-weight-and-formula]

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Address: 3281 E Guasti Rd  
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